

Summary of "NuPro" Product Variations and Potential Hazards

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Compound of Interest

Compound Name: NuPro

Cat. No.: B1166724

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A review of available safety information highlights the diverse nature of products bearing the "NuPro" name:

- **Nupro** Prophylaxis Paste: A dental cleaning and polishing paste. While generally considered non-hazardous, some formulations may cause eye irritation.[1][2][3]
- **NuPro** Aerosol: An insecticide that is classified as highly flammable, harmful if swallowed, and may cause skin and eye irritation.[4][5] It is also noted to be toxic if inhaled.[4]
- **NUPRO®** 5% Sodium Fluoride White Varnish: A dental varnish that is a flammable liquid, may cause serious eye irritation, and can cause an allergic skin reaction.[6]
- **NUPRO®** Dietary Protein: A source of dietary protein where exposure to dust may cause irritation to the nose, throat, or respiratory system.[7]

General PPE Recommendations (Product-Specific Verification Required)

The following table summarizes general PPE recommendations based on the type of "NuPro" product. However, it is crucial to consult the specific Safety Data Sheet (SDS) for the exact product in use before any handling.

Product Category	Eye Protection	Hand Protection	Respiratory Protection	Protective Clothing
Dental Pastes & Varnishes	Safety glasses with side shields	Protective gloves[3][6]	Not generally required with adequate ventilation[3]	Lab coat or overalls
Aerosol Insecticide	Eye/face protection[4]	Protective gloves[4]	Appropriate respiratory protection[4]	Protective clothing[4]
Dietary Protein	Safety glasses recommended	Gloves recommended to avoid skin irritation[7]	Use of respiratory protection is advised when dust concentrations are high[7]	Standard lab attire

Operational and Disposal Plans

Operational and disposal plans are highly dependent on the specific "NuPro" product and local regulations.

General Handling Procedures:

- Always work in a well-ventilated area.[2]
- Avoid contact with eyes, skin, and clothing.[6]
- Do not eat, drink, or smoke when handling chemical products.[2][4]
- Wash hands thoroughly after handling.[4][7]

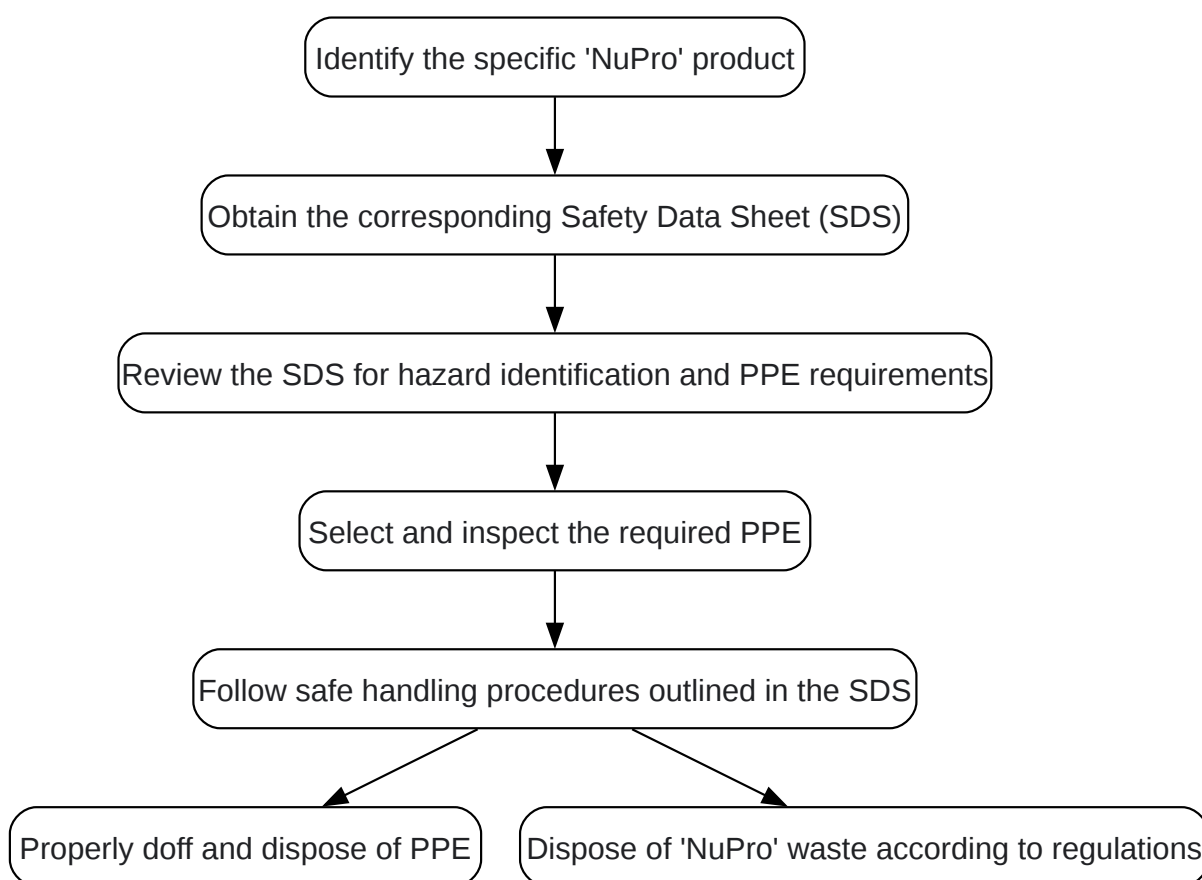
Disposal:

- Dispose of waste in accordance with local, state, and federal regulations.

- For chemical products like the aerosol insecticide and fluoride varnish, this may involve treating them as hazardous waste.
- Empty containers may retain product residue and should be handled with the same precautions as the product itself.^[6]

Logical Workflow for Safe Handling of "NuPro" Products

The following diagram outlines the necessary steps to ensure the safe handling of any "NuPro" product.



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Caption: Workflow for ensuring safe handling of "NuPro" products.

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